

physical and chemical properties of 2,3-Dibromonaphthalene

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Compound of Interest

Compound Name: 2,3-Dibromonaphthalene

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An In-depth Technical Guide to 2,3-Dibromonaphthalene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **2,3-dibromonaphthalene**, a key intermediate in the synthesis of advanced materials. This document is intended for researchers, scientists, and professionals in drug development and materials science who require detailed technical information for their work.

Chemical Identity and Physical Properties

2,3-Dibromonaphthalene is a dihalogenated polycyclic aromatic hydrocarbon. It is a white to off-white crystalline solid at room temperature.^[1] Its core structure consists of a naphthalene ring substituted with two bromine atoms at the 2 and 3 positions.

Table 1: Physical and Chemical Properties of **2,3-Dibromonaphthalene**

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₆ Br ₂	[2]
Molecular Weight	285.96 g/mol	[2]
CAS Number	13214-70-5	[2]
Appearance	White to off-white powder/crystals	[1]
Melting Point	142 °C	[1]
Boiling Point	341.7 °C (Predicted)	No primary source found
Purity	>98%	[1]

Solubility

Quantitative solubility data for **2,3-dibromonaphthalene** in various organic solvents is not readily available in published literature. However, based on the principle of "like dissolves like," its nonpolar aromatic structure suggests good solubility in nonpolar and moderately polar organic solvents. It is expected to be poorly soluble in water.

Table 2: Qualitative Solubility Profile of **2,3-Dibromonaphthalene**

Solvent Class	Predicted Solubility
Aromatic Hydrocarbons (e.g., Toluene, Benzene)	Soluble
Halogenated Solvents (e.g., Dichloromethane, Chloroform)	Soluble
Ethers (e.g., Tetrahydrofuran, Diethyl ether)	Soluble
Polar Aprotic Solvents (e.g., Acetone, Acetonitrile)	Moderately Soluble
Alcohols (e.g., Methanol, Ethanol)	Sparingly Soluble
Water	Insoluble

Spectral Data

The following tables summarize the key spectral data for **2,3-dibromonaphthalene**, which are crucial for its identification and characterization.

Table 3: ¹H and ¹³C NMR Spectral Data

Nucleus	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
¹ H NMR	~7.5-7.9	m	Aromatic Protons	
¹³ C NMR	~120-135	Aromatic Carbons		

Note: Specific peak assignments from experimental data were not available in the searched literature. The provided ranges are typical for aromatic compounds of this type.

Table 4: Infrared (IR) Spectroscopy Data

Wavenumber (cm ⁻¹)	Assignment
3050-3100	Aromatic C-H stretch
1500-1600	Aromatic C=C stretch
~750	C-Br stretch

Note: This represents typical absorption bands. Detailed peak lists can be found in spectral databases such as the NIST WebBook.[\[3\]](#)

Table 5: Mass Spectrometry Data

m/z	Interpretation
284, 286, 288	Molecular ion peaks (M, M+2, M+4) due to the presence of two bromine isotopes (^{79}Br and ^{81}Br)
205, 207	$[\text{M}-\text{Br}]^+$ fragment
126	$[\text{M}-2\text{Br}]^+$ fragment

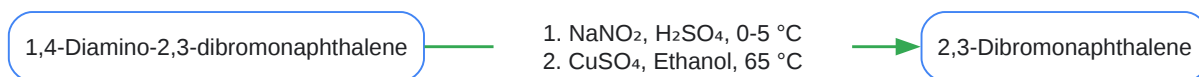
Note: The characteristic isotopic pattern of bromine is a key feature in the mass spectrum of this compound.[4]

Experimental Protocols

Synthesis of 2,3-Dibromonaphthalene

A common method for the synthesis of **2,3-dibromonaphthalene** involves the diazotization of **1,4-diamino-2,3-dibromonaphthalene** followed by a Sandmeyer-type reaction.[5]

Reaction Scheme:



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Caption: Synthetic pathway for **2,3-Dibromonaphthalene**.

Detailed Methodology:

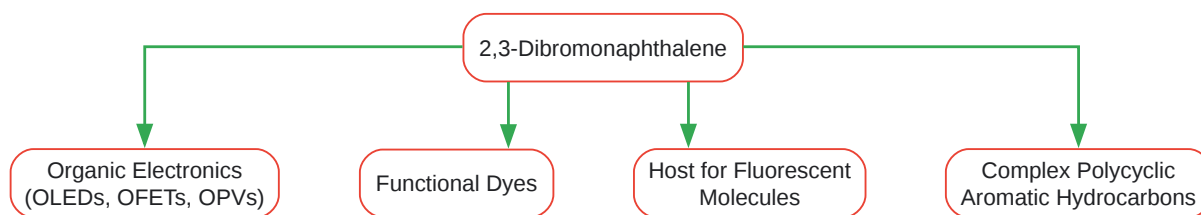
- **Diazotization:** 1,4-Diamino-**2,3-dibromonaphthalene** is dissolved in an ethanol solution containing concentrated sulfuric acid and copper(II) sulfate pentahydrate. The mixture is heated to approximately 65 °C.
- **Sandmeyer Reaction:** The solution is then cooled to 0-5 °C, and an aqueous solution of sodium nitrite is added dropwise while maintaining the low temperature.

- Work-up: After the addition is complete, the reaction mixture is stirred at 0-5 °C. The resulting precipitate, crude **2,3-dibromonaphthalene**, is collected by suction filtration.
- Purification: The crude product can be purified by recrystallization from a suitable solvent such as ethyl acetate to yield high-purity **2,3-dibromonaphthalene** (≥99.5%).^[5]

Chemical Reactivity and Applications

2,3-Dibromonaphthalene serves as a versatile building block in organic synthesis, primarily due to the reactivity of its carbon-bromine bonds.

- Cross-Coupling Reactions: The bromine substituents can readily participate in various palladium-catalyzed cross-coupling reactions, such as Suzuki, Stille, and Sonogashira couplings. These reactions allow for the introduction of a wide range of functional groups and the construction of more complex molecular architectures.
- Intermediate in Materials Science: It is a key intermediate in the synthesis of organic electronic materials.^[1] Its rigid naphthalene core and the potential for functionalization make it suitable for creating materials used in organic light-emitting diodes (OLEDs), organic field-effect transistors (OFETs), and organic photovoltaics (OPVs).
- Host for Fluorescent Molecules: The crystal structure of **2,3-dibromonaphthalene** exhibits a herringbone packing, making it an effective host matrix for single-molecule spectroscopy studies of fluorescent polycyclic aromatic hydrocarbons.^[1]



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Caption: Key application areas of **2,3-Dibromonaphthalene**.

Toxicological and Safety Information

Comprehensive toxicological data for **2,3-dibromonaphthalene** is limited. The available safety data sheets indicate that it causes skin and eye irritation.^[2] There is a lack of specific data on its carcinogenicity, mutagenicity, and reproductive toxicity.

Table 6: GHS Hazard Information

Hazard Class	Hazard Statement
Skin Corrosion/Irritation	H315: Causes skin irritation
Serious Eye Damage/Irritation	H319: Causes serious eye irritation

Source: European Chemicals Agency (ECHA)^[2]

Due to the lack of specific toxicological studies on **2,3-dibromonaphthalene**, it is prudent to handle this compound with care, using appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. All work should be conducted in a well-ventilated fume hood.

For context, the toxicology of the parent compound, naphthalene, has been more extensively studied. Naphthalene is classified as a possible human carcinogen by the International Agency for Research on Cancer (IARC).^[6] However, the toxicological profile of **2,3-dibromonaphthalene** may differ significantly due to the presence of the bromine substituents.

Conclusion

2,3-Dibromonaphthalene is a valuable and versatile chemical intermediate with significant applications in the field of materials science, particularly for the development of organic electronic devices. This guide has summarized its key physical and chemical properties, provided an overview of its synthesis and reactivity, and highlighted the current state of its toxicological assessment. While there are gaps in the quantitative solubility and comprehensive toxicological data, the information presented here provides a solid foundation for researchers and scientists working with this compound. Further research into its quantitative properties and biological effects would be beneficial for expanding its applications and ensuring its safe handling.

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